

Isoproturon-didemethyl chemical structure and properties

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Compound of Interest

Compound Name: *Isoproturon-didemethyl*

CAS No.: *56046-17-4*

Cat. No.: *B1213241*

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An In-Depth Technical Guide to **Isoproturon-didemethyl**: Structure, Properties, and Analysis

Abstract

Isoproturon-didemethyl, a principal metabolite of the widely used phenylurea herbicide Isoproturon, serves as a critical indicator of the environmental degradation and fate of its parent compound. Formed through successive N-demethylation in soil and aquatic systems, its presence and concentration provide vital data for environmental monitoring and ecotoxicological risk assessments. This guide offers a comprehensive technical overview of **Isoproturon-didemethyl**, detailing its chemical structure, physicochemical properties, metabolic formation pathway, and analytical methodologies for its quantification. We provide field-proven, step-by-step protocols for sample extraction using QuEChERS and subsequent analysis by High-Performance Liquid Chromatography (HPLC), designed for researchers and environmental scientists.

Chemical Identity and Structure

Isoproturon-didemethyl is systematically known as 1-(4-Isopropylphenyl)urea.[1] It is the result of the complete demethylation of the urea nitrogen atoms of Isoproturon.[2] This

transformation is a key step in the biological and chemical breakdown of the parent herbicide in the environment.[1]

- IUPAC Name: (4-propan-2-ylphenyl)urea[1]
- Synonyms: Didesmethyisoproturon, 1-(4-Isopropylphenyl)urea[1]
- CAS Number: 56046-17-4[1]
- Molecular Formula: C₁₀H₁₄N₂O[1]
- Molecular Weight: 178.23 g/mol [1]

Caption: 2D Chemical Structure of **Isoproturon-didemethyl**.

Physicochemical Properties

Comprehensive experimental data for **Isoproturon-didemethyl** is limited. Therefore, the properties of the parent compound, Isoproturon, are provided below for context and comparison, as its behavior dictates the initial environmental distribution from which the metabolite is formed.

Property	Isoproturon (Parent Compound)	Isoproturon-didemethyl (Metabolite)	Data Source
Molecular Formula	C ₁₂ H ₁₈ N ₂ O	C ₁₀ H ₁₄ N ₂ O	[1][3]
Molar Mass	206.29 g/mol	178.23 g/mol	[1][4]
Physical State	Colourless crystals	-	[3]
Melting Point	155–158 °C	-	[3][4]
Water Solubility	65-72 mg/L (at 20-22 °C)	-	[3][4]
Vapor Pressure	0.003 x 10 ⁻³ Pa (at 20 °C)	-	[3]
Log P (Octanol-Water)	2.5	-	[5]

Formation and Metabolic Pathway

Isoproturon-didemethyl is not synthesized commercially but is formed in the environment through the degradation of Isoproturon. The primary mechanism is microbial N-demethylation, which occurs sequentially in soil and aquatic environments.[2][3] This process involves the enzymatic removal of the two methyl groups from the terminal nitrogen atom of the urea side chain.

The degradation pathway is a well-established two-step process:

- First Demethylation: Isoproturon is converted to its intermediate metabolite, 3-(4-isopropylphenyl)-1-methylurea, also known as monodemethyl-isoproturon (MD-IPU).[2]
- Second Demethylation: MD-IPU is further demethylated to form 3-(4-isopropylphenyl)urea, which is **Isoproturon-didemethyl** (DD-IPU).[2][6]

Further degradation of **Isoproturon-didemethyl** can occur via hydrolysis of the urea group to form 4-isopropylaniline.[1] Additionally, hydroxylation of the isopropyl group has been identified as another metabolic route in soil studies.[6]



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Caption: Metabolic degradation pathway of Isoproturon.

Environmental Fate and Toxicological Significance

Isoproturon is mobile in soil and can be detected in surface and groundwater.[3] Its degradation into metabolites like **Isoproturon-didemethyl** is a key factor in its environmental persistence and overall toxicological profile. While the parent compound has been identified as a potential endocrine disruptor and is classified as a Category 2 carcinogen, its metabolites are generally considered to be less toxic.[2][5][7] Studies have shown that the metabolites of Isoproturon exhibit lower aquatic toxicity than the parent compound itself.[7]

The presence of **Isoproturon-didemethyl** in an environmental sample confirms that degradation of the parent herbicide is occurring. Monitoring the ratio of the parent compound to its metabolites allows for a more accurate assessment of environmental contamination and the natural attenuation capacity of the ecosystem.

Analytical Methodology for Quantification

The quantification of **Isoproturon-didemethyl** in complex matrices like soil and water requires robust extraction techniques followed by sensitive instrumental analysis. Methodologies are often adapted from those developed for the parent compound, with High-Performance Liquid Chromatography (HPLC) coupled with UV or mass spectrometry detection being the most common approaches.^[3]

Sample Preparation: QuEChERS Protocol for Soil

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined and effective approach for extracting pesticide residues from food and environmental matrices.

Causality Statement: This protocol uses an acetonitrile-based extraction, which efficiently partitions polar to semi-polar analytes like **Isoproturon-didemethyl** from the sample matrix. The subsequent salting-out step with magnesium sulfate and sodium chloride forces the separation of the aqueous and organic layers, while dispersive solid-phase extraction (d-SPE) with PSA and C18 removes interfering matrix components like organic acids and lipids, respectively, ensuring a cleaner extract for instrumental analysis.

Step-by-Step Protocol:

- **Sample Weighing:** Weigh 10 g of homogenized soil into a 50 mL centrifuge tube.
- **Hydration (if necessary):** If the soil is dry, add an appropriate amount of deionized water to moisten it, ensuring consistency across samples.
- **Extraction:** Add 10 mL of acetonitrile to the tube.
- **Shaking:** Cap the tube tightly and shake vigorously for 1 minute to ensure thorough mixing and extraction of the analyte into the solvent.

- **Salting-Out:** Add a pre-packaged salt mixture containing 4 g of anhydrous magnesium sulfate (MgSO_4) and 1 g of sodium chloride (NaCl). The MgSO_4 absorbs excess water, promoting phase separation.
- **Centrifugation:** Immediately shake for 1 minute and then centrifuge at 4,000 rpm for 5 minutes.
- **d-SPE Cleanup:** Transfer a 1 mL aliquot of the upper acetonitrile layer into a 2 mL microcentrifuge tube containing 150 mg of anhydrous MgSO_4 , 50 mg of Primary Secondary Amine (PSA) sorbent, and 50 mg of C18 sorbent.
- **Final Centrifugation:** Vortex the microcentrifuge tube for 30 seconds, then centrifuge at 10,000 rpm for 2 minutes.
- **Sample for Analysis:** The resulting supernatant is the final extract. Transfer it to an autosampler vial for HPLC analysis.

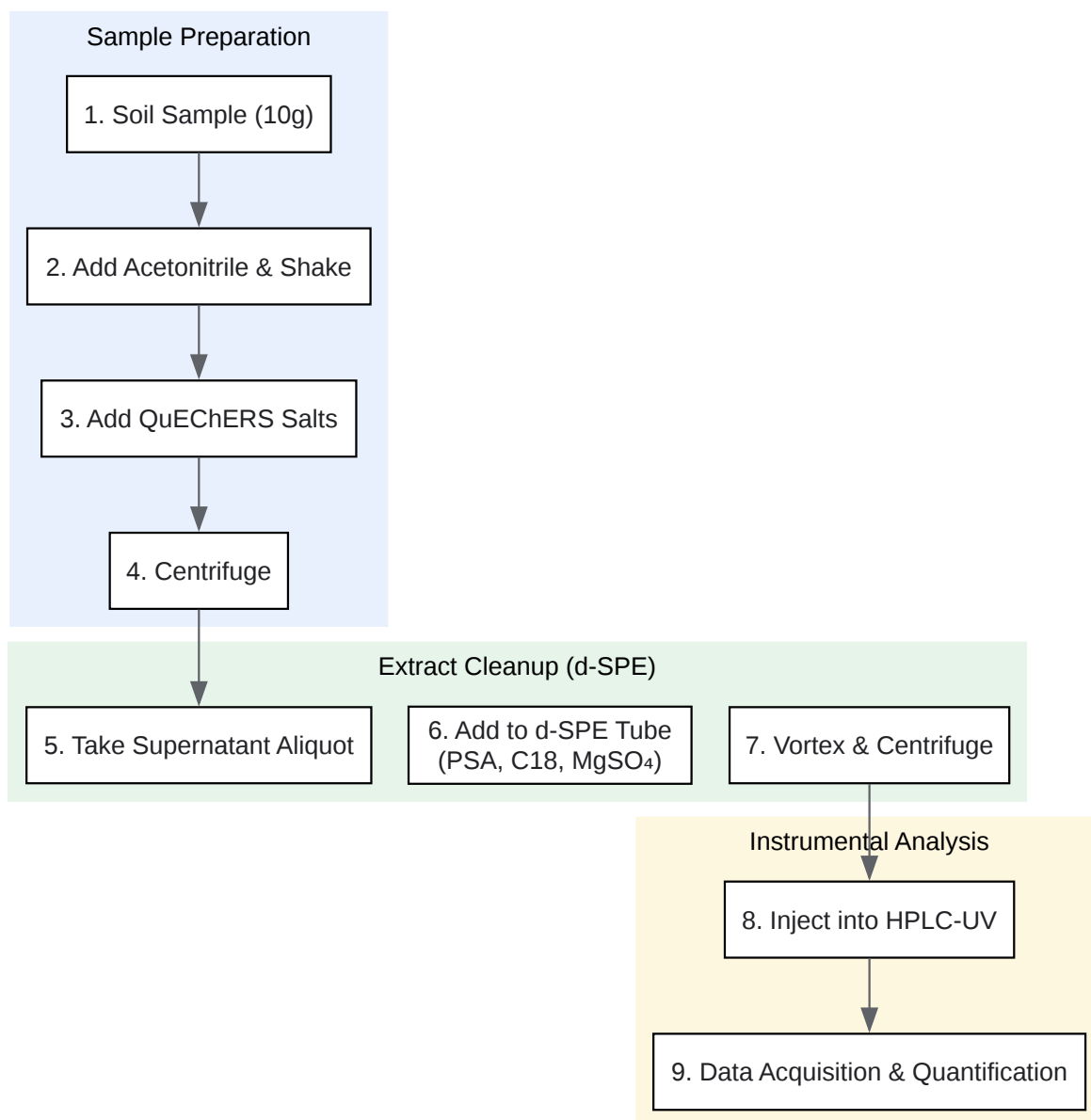
Instrumental Analysis: HPLC-UV Protocol

Causality Statement: Reversed-phase HPLC is the method of choice. A C18 column is used due to its hydrophobic stationary phase, which effectively retains and separates moderately polar compounds like **Isoproturon-didemethyl** from other components based on their hydrophobicity. A mobile phase gradient of water and acetonitrile allows for the efficient elution of analytes with varying polarities, ensuring good peak shape and resolution. UV detection is selected as the phenylurea chromophore in the molecule exhibits strong absorbance around 240 nm.

Step-by-Step Protocol:

- **Instrument Setup:**
 - **HPLC System:** A standard HPLC system with a binary pump, autosampler, column oven, and a Diode Array Detector (DAD) or UV-Vis detector.
 - **Column:** C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm particle size).
 - **Column Temperature:** 30 $^{\circ}\text{C}$.

- Mobile Phase Preparation:
 - Solvent A: Deionized water.
 - Solvent B: Acetonitrile.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 μ L.
 - Detection Wavelength: 242 nm.
 - Gradient Program:
 - 0-2 min: 30% B
 - 2-15 min: Linear gradient from 30% to 80% B
 - 15-17 min: Hold at 80% B
 - 17-18 min: Return to 30% B
 - 18-25 min: Column re-equilibration at 30% B.
- Calibration: Prepare a series of calibration standards of **Isoproturon-didemethyl** in acetonitrile (e.g., 0.05, 0.1, 0.5, 1.0, 5.0 μ g/mL). Inject these standards to generate a calibration curve.
- Sample Analysis: Inject the prepared sample extracts from the QuEChERS protocol.
- Quantification: Identify the **Isoproturon-didemethyl** peak based on its retention time compared to the analytical standard. Quantify the concentration using the linear regression equation from the calibration curve.



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Caption: General analytical workflow for **Isoproturon-didemethyl**.

Conclusion

Isoproturon-didemethyl is a fundamentally important molecule for understanding the environmental impact of the herbicide Isoproturon. Its chemical structure, resulting from the complete N-demethylation of the parent compound, makes it a reliable marker for biodegradation. While exhibiting lower toxicity than Isoproturon, its detection and quantification are essential for comprehensive environmental risk assessment. The analytical workflows presented, utilizing modern extraction techniques like QuEChERS and robust instrumental analysis via HPLC, provide the scientific community with reliable methods to monitor the fate of this significant herbicide and its transformation products.

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